

Therapeutic Targets for Azaspiro Compounds: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-Azaspiro[4.6]undecan-3-one

CAS No.: 134617-89-3

Cat. No.: B157126

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Introduction

Azaspiro compounds, characterized by a spirocyclic ring system containing at least one nitrogen atom, represent a privileged scaffold in medicinal chemistry. Their rigid, three-dimensional structures offer unique opportunities for designing selective ligands for a variety of biological targets. This guide explores the key therapeutic targets of azaspiro compounds, presenting quantitative data, detailed experimental protocols, and visualizations of relevant signaling pathways and workflows to aid in drug discovery and development efforts.

Key Therapeutic Targets

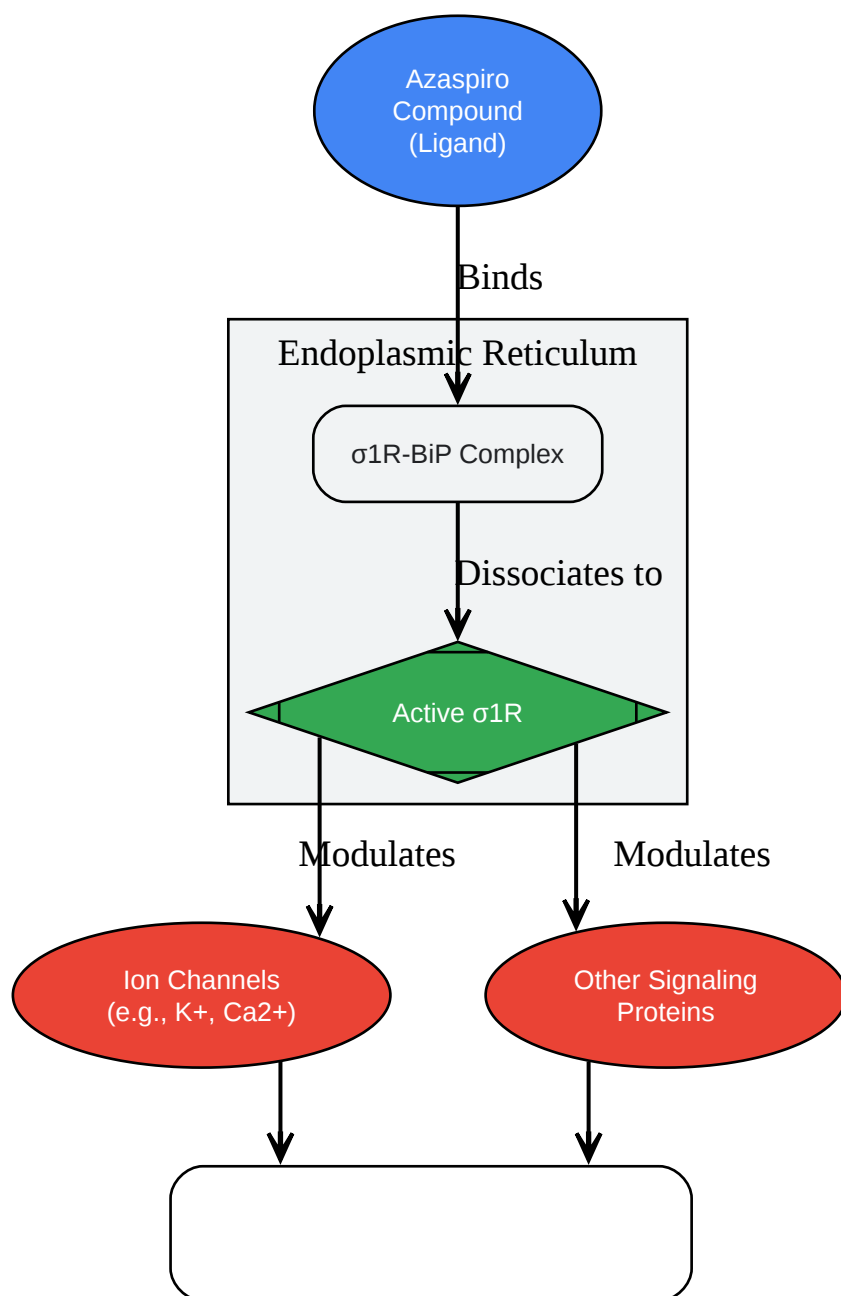
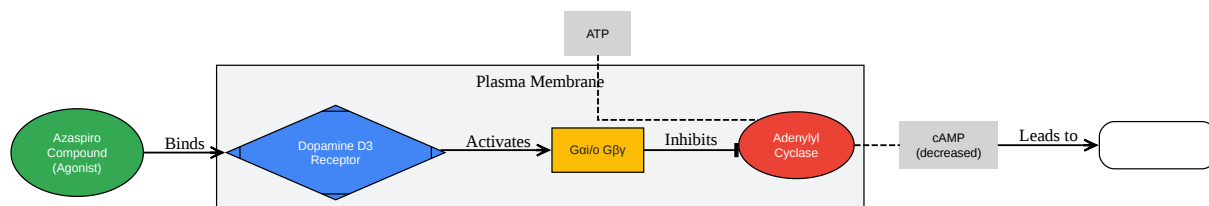
Azaspiro derivatives have demonstrated significant activity at several important therapeutic targets, primarily within the central nervous system. These include G-protein coupled receptors (GPCRs) such as dopamine, serotonin, and opioid receptors, as well as enzymes like acetylcholinesterase.

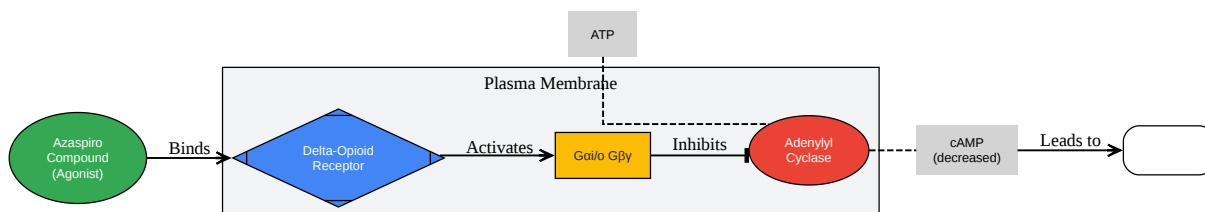
Dopamine Receptors

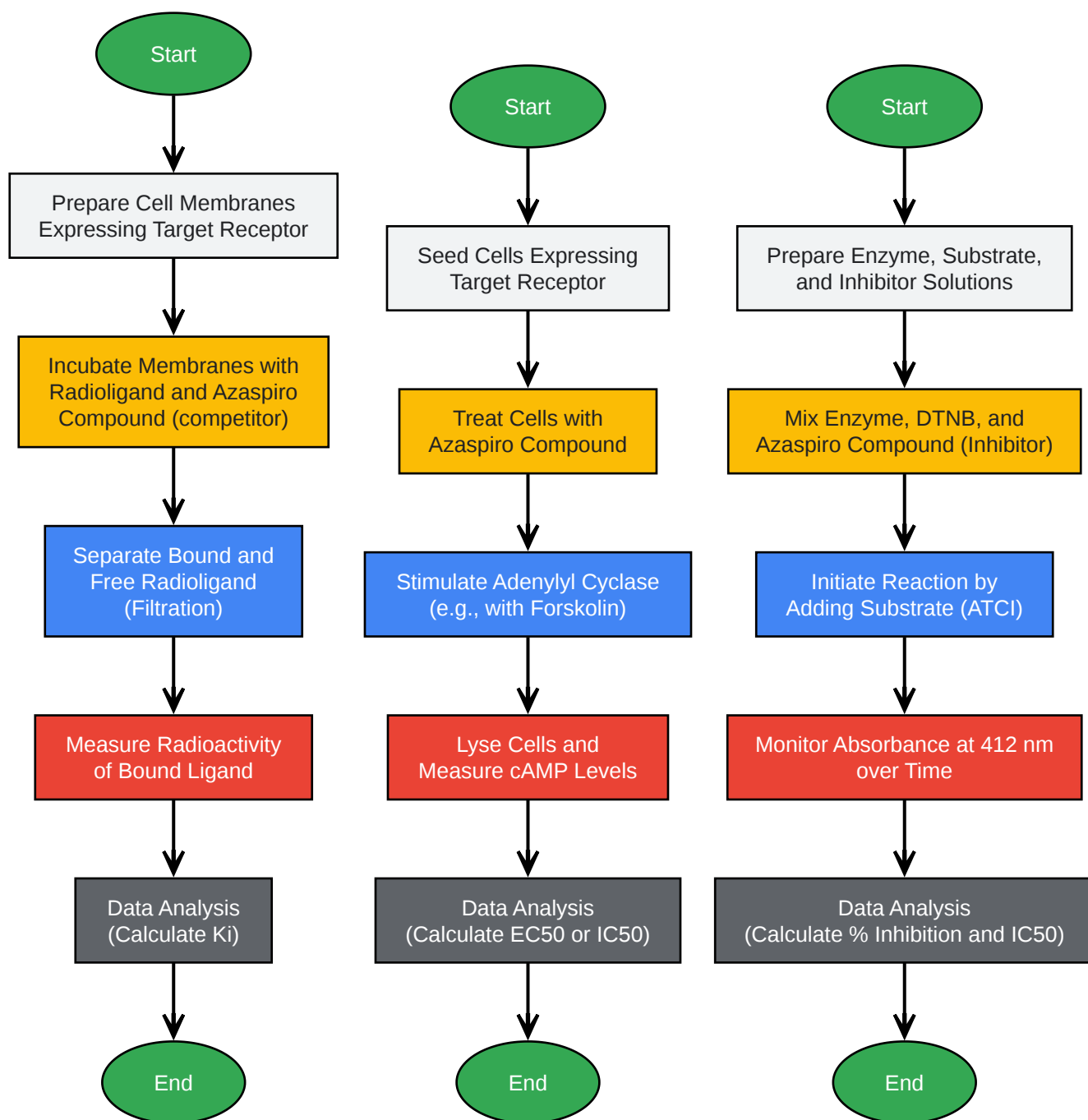
Azaspiro compounds have been extensively investigated as modulators of dopamine receptors, particularly the D3 subtype, which is implicated in neuropsychiatric disorders like schizophrenia and substance abuse.

Compound Class	Specific Compound	Target	Ki (nM)	Selectivity (D3 vs D2)	Reference
Arylated Diazaspiroalkanes	Compound 15a	Human D3 Receptor	12.0	>900-fold	[1]
Arylated Diazaspiroalkanes	Compound 14	Human D3 Receptor	19.6	-	[1]
Arylated Diazaspiroalkanes	Compound 15c	Human D3 Receptor	25.6	383-fold	[1]
Arylated Diazaspiroalkanes	Compound 11	Human D3 Receptor	122	264-fold	[1]
Phenylpiperazine Derivatives	Compound 7i	Human D3 Receptor	3.52	20.5-fold	[2] [3]
Phenylpiperazine Derivatives	Compound 7f	Human D3 Receptor	3.90	16.3-fold	[2]
Phenylpiperazine Derivatives	Compound 7g	Human D3 Receptor	4.96	10.9-fold	[2]
Phenylpiperazine Derivatives	Compound 7c	Human D3 Receptor	5.67	1.7-fold	[2]

Activation of the D3 receptor, a member of the D2-like family of dopamine receptors, is primarily coupled to the Gai/o subunit of the heterotrimeric G-protein. This initiates a signaling cascade that leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular levels of cyclic AMP (cAMP).







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References

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